

2,6-Dichloropurine chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dichloropurine

Cat. No.: B015474

[Get Quote](#)

An In-depth Technical Guide to **2,6-Dichloropurine**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Dichloropurine is a halogenated derivative of purine, a fundamental heterocyclic aromatic organic compound. It serves as a critical intermediate and building block in medicinal chemistry and pharmaceutical development.^{[1][2][3][4]} Its unique chemical structure, featuring two reactive chlorine atoms at the 2 and 6 positions of the purine ring, allows for selective modification and the synthesis of a wide array of biologically active molecules.^{[1][4][5]} This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and applications of **2,6-Dichloropurine**, with a focus on its role in drug discovery and development. It is utilized in the synthesis of various antiviral and anticancer drugs, including treatments for leukemia, and is also employed in biochemical research to study nucleic acid metabolism.^[4]

Chemical Structure and Identification

2,6-Dichloropurine consists of a pyrimidine ring fused to an imidazole ring, which is characteristic of the purine scaffold. The chlorine atoms at positions C2 and C6 are the key functional groups that dictate its reactivity.^{[1][5]} The chlorine at the C6 position is generally more reactive towards nucleophilic substitution than the chlorine at the C2 position.^[6]

Identifier	Value
IUPAC Name	2,6-dichloro-7H-purine[7][8]
CAS Number	5451-40-1[1][7]
Molecular Formula	C ₅ H ₂ Cl ₂ N ₄ [1][9]
SMILES	C1=NC2=C(N1)C(=NC(=N2)Cl)Cl[1][5][8]
InChI	InChI=1S/C5H2Cl2N4/c6-3-2-4(9-1-8-2)11-5(7)10-3/h1H,(H,8,9,10,11)[1][3]
InChI Key	RMFWVOLULURGJI-UHFFFAOYSA-N[1][3][7]

Physicochemical Properties

The physicochemical properties of **2,6-Dichloropurine** are summarized in the table below. It typically appears as a white to off-white or light yellow crystalline powder.[1][3][4] It is stable under normal temperatures and pressures.[1]

Property	Value	Source(s)
Molecular Weight	189.00 g/mol	[4][7][8][9]
Melting Point	185-195 °C (with decomposition)	[3]
~184°C to 186°C (with decomposition)	[7]	
179 - 184 °C	[4]	
Boiling Point	405.4±27.0 °C at 760 mmHg (estimate)	
310.62 °C (rough estimate)	[3]	[8]
Density	1.8±0.1 g/cm ³ (estimate)	[8]
pKa	5.22 ± 0.20 (Predicted)	[1][3]
Solubility	Sparingly soluble in water.	[1]
Soluble in DMSO (Slightly), Methanol (Slightly).	[8]	
Soluble in acetone and ethyl acetate.		
Appearance	White to yellow crystalline powder.	[1]
UV Absorption	λ _{max} : 275 nm (at pH 1), 280 nm (at pH 11)	[1][3]

Reactivity and Synthesis

The reactivity of **2,6-Dichloropurine** is dominated by the two chlorine substituents, making it an excellent substrate for nucleophilic aromatic substitution reactions. This property is extensively exploited in the synthesis of various purine derivatives. The chlorine atom at the C6 position is more susceptible to nucleophilic attack than the one at the C2 position, allowing for

selective functionalization.[6] This differential reactivity is fundamental to its utility in multi-step organic synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. 2,6-Dichloropurine | 5451-40-1 [chemicalbook.com]
- 4. chemimpex.com [chemimpex.com]
- 5. CAS 5451-40-1: 2,6-Dichloropurine | CymitQuimica [cymitquimica.com]
- 6. Aciclovir - Wikipedia [en.wikipedia.org]
- 7. 2,6-Dichloropurine, 97% | Fisher Scientific [fishersci.ca]
- 8. bocsci.com [bocsci.com]
- 9. 2,6-Dichloropurine synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [2,6-Dichloropurine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b015474#2-6-dichloropurine-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com